

Lansoprazole sodium solubility enhancement methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lansoprazole Sodium

CAS No.: 226904-00-3

Cat. No.: S003957

[Get Quote](#)

Solubility Enhancement Methods for Lansoprazole

| Method | Key Formulation Components | Key Findings / Performance | Citation |
|-------------------------------------|---|--|----------|
| Nanocrystallization | PVP, PVA (as stabilizers) | PVP-based (1:3 ratio) nanocrystals showed superior stability & fastest drug release (>85% in 1 hr). | [1] |
| Cyclodextrin Complexation | β -cyclodextrin (β -CD), Hydroxypropyl- β -cyclodextrin (HPCD) | Inclusion complexes with HPCD significantly improved dissolution and offered better photostability. | [2] |
| Solid Dispersion (with Surfactants) | PEG 6000, Sodium Dodecyl Sulfate (SDS), Tween 80 | Ternary solid dispersion (PEG 6000 + SDS) drastically increased solubility to 3.12 mg/mL (from 0.022 mg/mL). | [3] |
| Solid Dispersion (with Polymers) | PEG 6000, PEG 15000, Soluplus | Soluplus-based (1:3 ratio) solid dispersion prepared by solvent melting showed the highest aqueous solubility. | [4] |

| Method | Key Formulation Components | Key Findings / Performance | Citation |
|----------------|--|---|----------|
| Nanosuspension | PVP, SLS, Tween 80, HPMC (stabilizers) | A combination of polymer and surfactant (e.g., PVP + SLS) was critical to achieve stable nanosuspension (~428 nm). | [5] |

Detailed Experimental Protocols

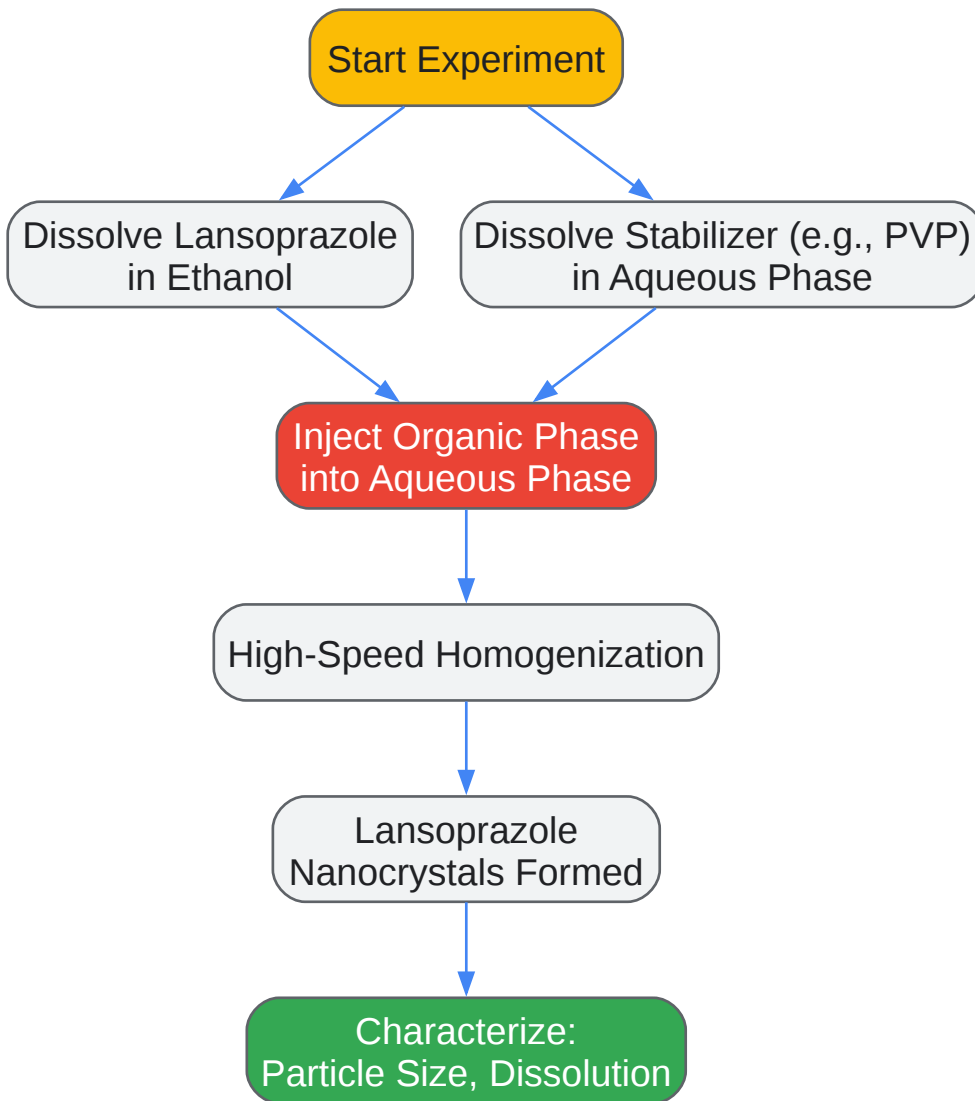
Here are the detailed methodologies for the key techniques summarized above.

Nanocrystallization via Antisolvent Precipitation

This method involves dissolving the drug in a solvent and then precipitating it into nanocrystals in a non-solvent containing stabilizers [1].

- **Materials:** Lansoprazole, Ethanol, Polyvinylpyrrolidone (PVP) or Polyvinyl Alcohol (PVA), Purified Water.
- **Equipment:** High-speed homogenizer.
- **Procedure:**
 - Dissolve Lansoprazole in ethanol to create the organic phase.
 - Dissolve the stabilizer (PVP or PVA) in purified water to create the aqueous phase.
 - Inject the organic phase (drug solution) immediately into the aqueous phase under continuous high-speed homogenization.
 - Continue homogenization to allow for the formation of nanocrystals.
 - The resulting nanocrystals can be characterized for particle size, dissolution, and stability [1].

This workflow can be visualized as follows:



[Click to download full resolution via product page](#)

Preparation of Solid Dispersions using Solvent-Melt Method

This technique is used to create binary and ternary solid dispersions [3] [4].

- **Materials:** Lansoprazole, Carrier (e.g., PEG 6000), Surfactant (e.g., SDS or Tween 80).
- **Equipment:** Water bath, magnetic stirrer.
- **Procedure:**
 - Melt the water-soluble carrier (PEG 6000) on a water bath at a temperature just above its melting point (e.g., 60-65°C).
 - Dissolve the surfactant (if making a ternary dispersion) and Lansoprazole in a small quantity of a volatile solvent (e.g., ethanol).

- Add this drug-surfactant solution to the molten carrier with continuous stirring.
- Allow the solvent to evaporate completely while maintaining stirring until a solid mass is obtained.
- The resulting solid dispersion can be scraped, pulverized, and sieved to obtain a free-flowing powder [3].

Formulation of Stable Nanosuspension via High-Shear Homogenization

This top-down method reduces large drug particles to the nanoscale [5].

- **Critical Insight:** Using a **combination of a polymer and a surfactant** is more effective than using a single stabilizer [5].
- **Materials:** Lansoprazole, Polymeric Stabilizer (e.g., PVP), Surfactant (e.g., SLS or Tween 80), Sodium Bicarbonate (alkaline stabilizer).
- **Equipment:** High-shear homogenizer.
- **Procedure:**
 - Dissolve the polymeric stabilizer and surfactant in distilled water. Also, add sodium bicarbonate (e.g., 8.4% w/v) to the solution [5].
 - Disperse the accurately weighed Lansoprazole powder into the cold stabilizer solution.
 - Homogenize the mixture using a high-shear homogenizer at a predetermined speed and time to reduce particle size to the nano range.
 - Store the final nanosuspension in amber-colored containers at 4°C to maintain stability [5].

Troubleshooting Common Experimental Issues

Here are answers to specific problems researchers might face.

Q1: My nanocrystals or nanosuspension are aggregating and becoming unstable. How can I improve physical stability?

- **Problem:** Insufficient stabilization leading to agglomeration.
- **Solution:**
 - **Optimize Stabilizer Combination:** A single stabilizer often fails to provide long-term stability. Use a **combination of a polymer (like PVP) and a surfactant (like SLS or Tween 80)**. The polymer provides steric hindrance while the surfactant improves wettability and can provide electrostatic stabilization [5].

- **Adjust Drug-to-Polymer Ratio:** A higher stabilizer ratio can improve stability. A **1:3 drug-to-polymer ratio with PVP** has been shown to provide superior stability and prevent agglomeration [1].
- **Control the Environment:** Store the final nanosuspension in a cool place (e.g., 4°C) and protect it from light [5].

Q2: The dissolution rate of my Lansoprazole formulation is lower than expected. What factors should I investigate?

- **Problem:** Inefficient dissolution enhancement.
- **Solution:**
 - **Verify Amorphization:** The enhancement is often due to a change from a crystalline to an amorphous state. Use DSC and PXRD to confirm successful amorphization or crystal size reduction in your formulation [1] [2] [3].
 - **Check Carrier and Ratio:** In solid dispersions, the choice of carrier and its ratio to the drug is critical. Ternary solid dispersions with **PEG 6000 and SDS** have shown a dramatic increase in solubility and dissolution over the pure drug [3].
 - **Ensure Complete Complexation:** For cyclodextrin complexes, ensure the inclusion complex has formed correctly. FTIR and molecular modeling can be used to confirm that the benzimidazole moiety of Lansoprazole is included within the cyclodextrin cavity [2].

Q3: My drug degrades during processing or storage. How can I protect the acid-labile Lansoprazole?

- **Problem:** Degradation of Lansoprazole due to its inherent acid sensitivity.
- **Solution:**
 - **Use an Alkaline Stabilizer:** Incorporate an alkaline stabilizer like **sodium bicarbonate** directly into your dispersion medium during nanosuspension preparation to maintain a non-acidic microclimate [5].
 - **Employ Enteric Polymers:** Formulate enteric-coated microparticles using polymers like **Eudragit S100**, which protects the drug from gastric acid and dissolves at intestinal pH, thereby addressing both stability and solubility issues [6].
 - **Utilize Cyclodextrins:** Cyclodextrin complexation, particularly with **HP-β-CD**, can improve the photostability of Lansoprazole by including its sulfinyl moiety within the cavity, shielding it from degradation [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Design and Optimizing Lansoprazole through... Solubility [asiapharmaceutics.info]
2. Enhanced Dissolution and Stability of Lansoprazole by ... [pmc.ncbi.nlm.nih.gov]
3. Effect of Surfactants on Lansoprazole Solid Dispersions: A Pathway to... [jneonatalurg.com]
4. of Enhancement of poorly solubility drug... soluble [journals.innovareacademics.in]
5. Effect of various stabilizers on the stability of lansoprazole ... [japsonline.com]
6. Formulation Development, Process Optimization, and In ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Lansoprazole sodium solubility enhancement methods].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b003957#lansoprazole-sodium-solubility-enhancement-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com